

A Technical Guide to Chromium Tripicolinate: CAS Number, Synthesis, and Biological Signaling

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **chromium tripicolinate**, a coordination complex of significant interest in nutritional supplementation and pharmaceutical research. This document details its chemical identity, comprehensive synthesis methodologies with comparative data, and its proposed biological mechanism of action.

Chemical Identification

- Chemical Name: Chromium(III) picolinate
- Synonyms: Chromium tripicolinate, Cr(Pic)3
- CAS Number: 14639-25-9[1][2][3][4][5][6]
- Molecular Formula: C₁₈H₁₂CrN₃O₆[3]
- Molecular Weight: 418.31 g/mol [3][5]
- Appearance: Bright-red or reddish-pink powder[1][4][6]
- Solubility: Poorly soluble in water.[1][4]



Synthesis Routes for Chromium Tripicolinate

Several synthetic routes for **chromium tripicolinate** have been developed, primarily involving the reaction of a chromium(III) salt with picolinic acid or a precursor. The choice of method can be influenced by factors such as desired yield, reaction time, and starting material availability.

Synthesis from Chromium(III) Chloride and Picolinic Acid

This is a direct and common method for preparing **chromium tripicolinate**. The reaction involves the complexation of chromium(III) ions with three equivalents of picolinic acid.

Table 1: Comparative Data for Synthesis from Chromium(III) Chloride and Picolinic Acid

Reaction Temperature (°C)	Reaction Time	рН	Yield (%)	Reference
Room Temperature	24 hours	Not specified	18.9	US5677461A[7]
40	30 minutes	Not specified	52.6	US5677461A[7]
Room Temperature	2 hours	3.8	56.0	US5677461A[7]
90	10 minutes	3.0	74.6	US5677461A[7]
80	10 minutes	3.5	90.8	US5677461A[7]
70	10 minutes	3.8	97.0	US5677461A[7]
80-100	20-30 minutes, then add base and react for another ≥20 minutes	Maintained below 3.5	High (not specified)	KR0184380B1[8]

Experimental Protocol (Optimized for High Yield)[7]



- Dissolve 5.12 g of chromium(III) chloride hexahydrate (CrCl₃·6H₂O) and 7.1 g of picolinic acid in 30 ml of water.
- Adjust the pH of the reaction mixture to 3.8 by the addition of a 4N NaOH solution.
- Heat the reaction mixture to 70°C for 10 minutes.
- Cool the mixture to allow for the precipitation of the product.
- Filter the resulting precipitate by vacuum suction.
- Wash the precipitate with water.
- Dry the product to obtain **chromium tripicolinate**.

Synthesis from 2-Cyanopyridine

This route involves the hydrolysis of 2-cyanopyridine to picolinic acid (or its salt) in situ, followed by complexation with a chromium(III) salt. This can be performed as a two-step, one-pot synthesis or a one-step hydrothermal process.

Table 2: Data for Two-Step, One-Pot Synthesis from 2-Cyanopyridine

Step	Reaction Temperature (°C)	Reaction Time	рН	Overall Yield (%)	Reference
Hydrolysis	70	6 hours	Alkaline	99.0	CN10160271 6B[4]
Complexation	Cooled to 20	1 hour	5.5		
Hydrolysis	70	6 hours	Alkaline	97.8	CN10160271 6B[4]
Complexation	Cooled to 20	1 hour	4.5		

Experimental Protocol[4]



Hydrolysis:

- In a three-necked flask, add 40g of deionized water and 20g of 2-cyanopyridine.
- Begin stirring and heat to 70°C.
- Add 26g of 30% sodium hydroxide solution.
- Maintain the reaction at 70°C for 6 hours.
- Cool the mixture to 30°C and add 30% hydrochloric acid to adjust the pH to 5.5.
- Maintain the temperature of the reaction solution at 50°C for the next step.

· Complexation:

- Dropwise, add a 20% aqueous solution of chromium(III) chloride to the flask. The molar ratio of the initial 2-cyanopyridine to chromium(III) chloride should be between 1:1.02 and 1:1.22.
- After the addition is complete, stir the mixture for 1 hour for complexation.
- Cool the reaction to 20°C.
- Collect the precipitate by filtration and wash the filter cake with deionized water.
- Dry the product to obtain 2-chromium picolinate.

This method combines the hydrolysis and complexation steps in a single hydrothermal reaction.

Table 3: Data for One-Step Hydrothermal Synthesis from 2-Cyanopyridine



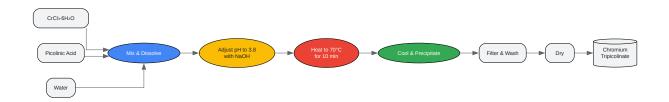
Reaction Temperature (°C)	Reaction Time (hours)	Pressure (atm)	Yield (%)	Reference
150	24	3	96.2	CN101318929A[9]
100	24	2	95.6	CN101318929A[9]
80	48	2	96.5	CN101318929B[10]
75	1.5	Not specified	99.2	CN103319401A[2]
70	1.5	Not specified	98.6	CN103319401A[2]

Experimental Protocol[1]

- Add 2-cyanopyridine and chromium(III) trichloride in a 3:1 molar ratio to a
 polytetrafluoroethylene-lined autoclave.
- · Add approximately 20 ml of water.
- Seal the reactor and heat to 80°C.
- Maintain a constant temperature of 80°C for 48 hours under 2 standard atmospheres of pressure.
- After the reaction, cool the reactor and collect the pink chromium picolinate product.

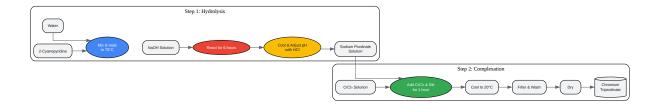
Synthesis and Signaling Pathway Diagrams Synthesis Workflow Diagrams





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Caption: Workflow for the synthesis of **chromium tripicolinate** from chromium(III) chloride and picolinic acid.



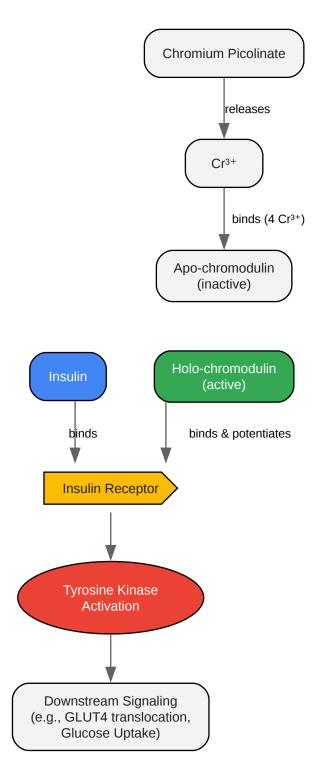
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Caption: Workflow for the two-step synthesis of chromium tripicolinate from 2-cyanopyridine.

Biological Signaling Pathway



Chromium picolinate is believed to enhance insulin signaling. The proposed mechanism involves the binding of chromium(III) ions to the oligopeptide chromodulin, which then activates the insulin receptor.[11][12]



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Caption: Proposed mechanism for chromium-enhanced insulin signaling.

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